

# What is N,N,N',N'-Tetrakis(2-pyridylmethyl)ethylenediamine?

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## Compound of Interest

Compound Name: *N,N,N',N'-Tetrakis(2-pyridylmethyl)ethylenediamine*

Cat. No.: *B1682442*

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An In-depth Technical Guide to **N,N,N',N'-Tetrakis(2-pyridylmethyl)ethylenediamine** (TPEN) for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**N,N,N',N'-Tetrakis(2-pyridylmethyl)ethylenediamine**, commonly abbreviated as TPEN, is a high-affinity, cell-permeable chelator of heavy metals, with a particularly strong affinity for zinc ( $\text{Zn}^{2+}$ ). Its ability to rapidly and efficiently sequester intracellular zinc makes it an invaluable tool in biological research. This technical guide provides a comprehensive overview of TPEN, including its chemical properties, mechanism of action, experimental protocols, and its effects on cellular signaling pathways. The information is intended for researchers, scientists, and drug development professionals who are utilizing or considering the use of TPEN in their studies.

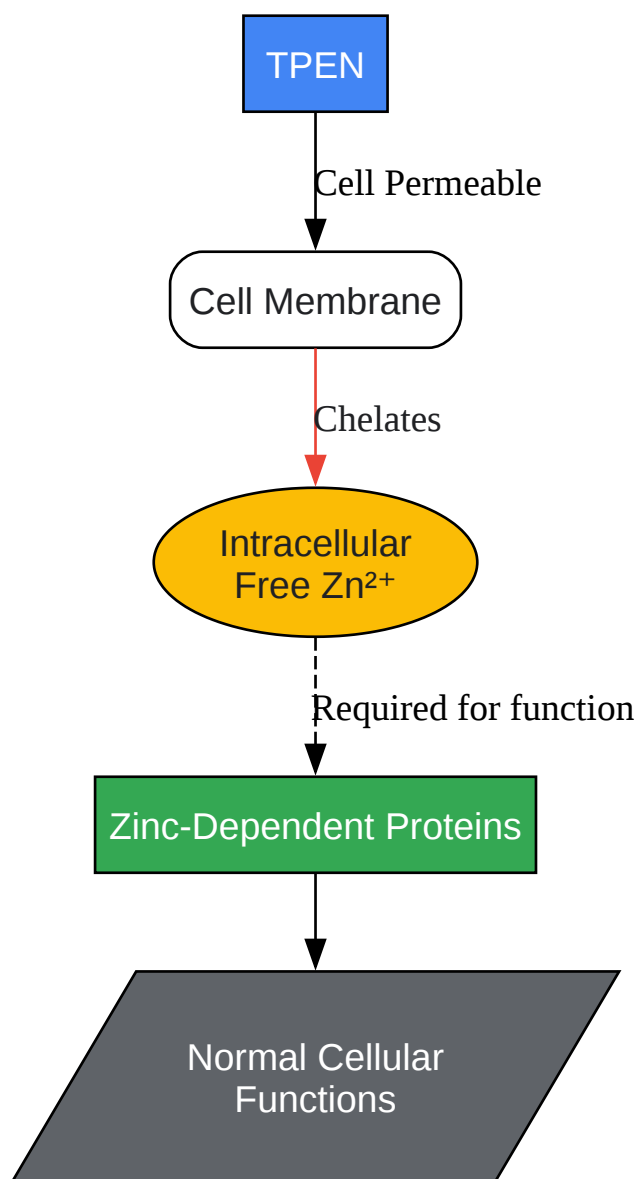
## Chemical Properties

TPEN is a hexadentate ligand, forming stable complexes with various divalent metal ions.

Property	Value
IUPAC Name	N,N,N',N'-tetrakis(pyridin-2-ylmethyl)ethane-1,2-diamine
Synonyms	TPEN, TPEDA
CAS Number	16858-02-9
Molecular Formula	C <sub>26</sub> H <sub>28</sub> N <sub>6</sub>
Molar Mass	424.54 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO and ethanol
Affinity	High affinity for Zn <sup>2+</sup> , with lower affinity for Ca <sup>2+</sup> and Mg <sup>2+</sup> <a href="#">[1]</a>

## Mechanism of Action

TPEN's primary mechanism of action is the chelation of intracellular zinc. As a lipophilic molecule, it readily crosses the cell membrane and binds to free intracellular zinc ions. This sequestration of zinc disrupts the function of numerous zinc-dependent proteins, including enzymes, transcription factors, and signaling molecules. The depletion of bioavailable zinc triggers a cascade of cellular events, most notably the induction of apoptosis and the modulation of various signaling pathways.



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Caption: TPEN crosses the cell membrane and chelates intracellular free zinc.

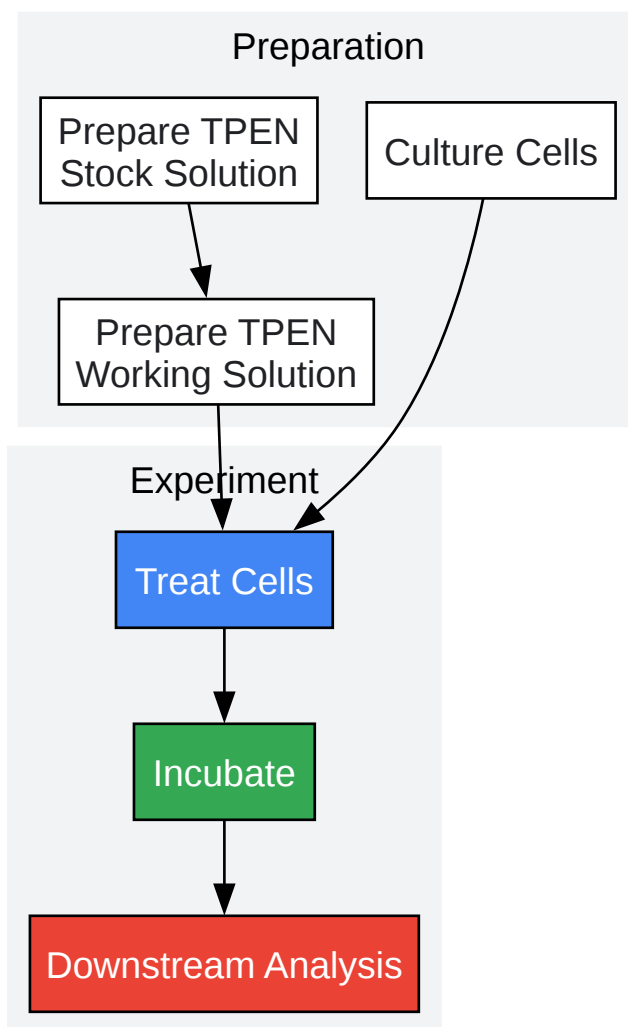
## Experimental Protocols

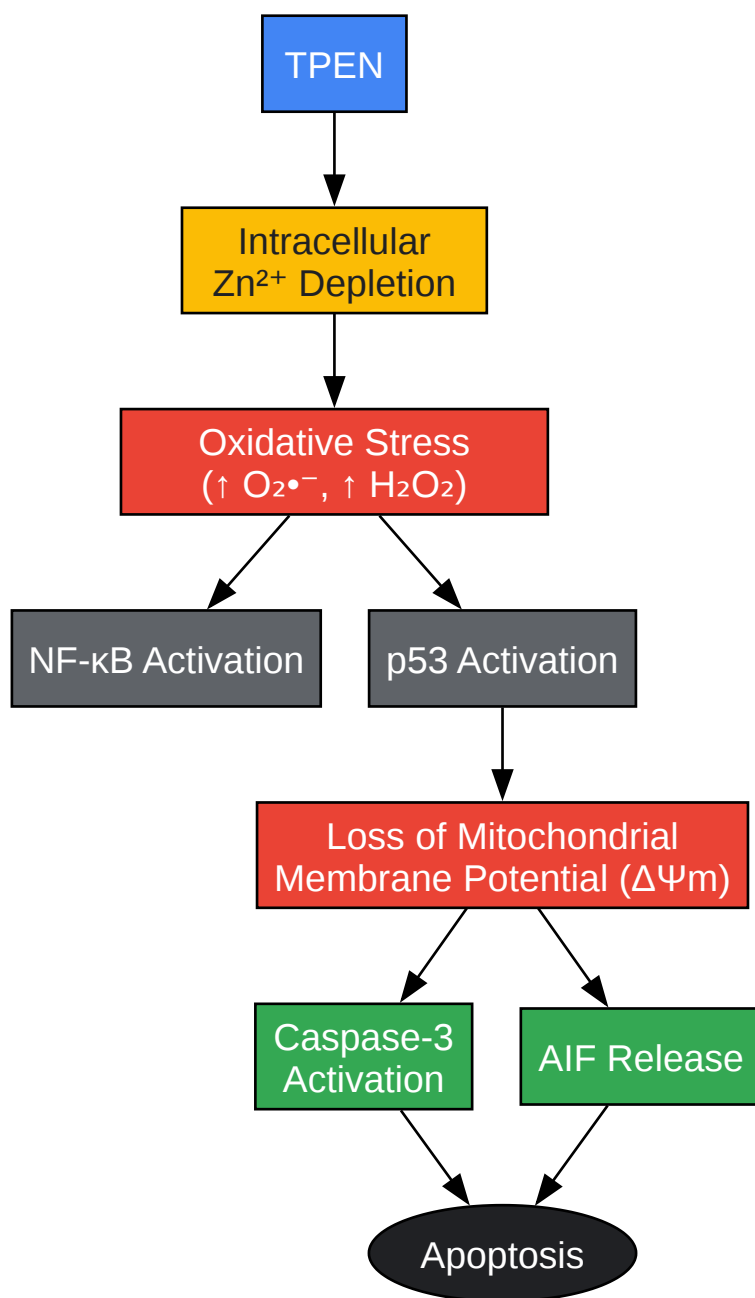
### General Cell Treatment Protocol

This protocol outlines a general procedure for treating cultured cells with TPEN.

- Cell Culture: Culture cells to the desired confluency in appropriate media.

- **TPEN Stock Solution:** Prepare a stock solution of TPEN (e.g., 10 mM) in sterile DMSO. Store at -20°C.
- **Working Solution:** On the day of the experiment, dilute the stock solution to the desired final concentration in pre-warmed cell culture media.
- **Treatment:** Remove the existing media from the cells and replace it with the TPEN-containing media.
- **Incubation:** Incubate the cells for the desired time period (e.g., 6, 12, 24, or 48 hours) at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- **Analysis:** Following incubation, proceed with the desired downstream analysis (e.g., apoptosis assay, western blotting, etc.).





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## References

- 1. karger.com [karger.com]
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